

An In-depth Technical Guide to 2-Methoxy-5-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxy-5-methylbenzaldehyde**, a significant chemical intermediate. It covers the compound's fundamental properties, synthesis, safety information, and applications, presenting data in a structured format for scientific and research purposes.

Compound Identification

The unequivocally established IUPAC name for the compound is **2-methoxy-5-methylbenzaldehyde**.^[1] Other identifiers are crucial for cataloging and database searches.

Identifier	Value	Source
IUPAC Name	2-methoxy-5-methylbenzaldehyde	[1]
CAS Number	7083-19-4	[1] [2]
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [2]
InChI	InChI=1S/C9H10O2/c1-7-3-4-9(11-2)8(5-7)6-10/h3-6H,1-2H3	[1]
InChIKey	CJVIGQCGJUDKOE-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=C(C=C1)OC)C=O	[1] [2]
EC Number	674-944-2	[1]
PubChem CID	591398	[1]

Physicochemical Properties

The physical and chemical properties of **2-Methoxy-5-methylbenzaldehyde** are summarized below. These characteristics are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	150.17 g/mol	[1]
Appearance	Colorless to light yellow Liquid / Solid	[3]
Density	1.08 g/mL	[3]
Storage Temperature	2-8°C, under inert gas (e.g., Nitrogen, Argon)	[3]
Purity	Typically ≥95%	

Spectral Information

Spectral data is fundamental for the structural elucidation and purity assessment of the compound.

Spectrum Type	Availability / Remarks	Source
GC-MS	Data available from NIST Mass Spectrometry Data Center.	[1]
IR Spectra	Vapor Phase IR Spectra data is available.	[1]
Predicted CCS	Predicted Collision Cross Section (CCS) values are calculated.	[4]

Safety and Hazards

Understanding the safety and handling requirements for **2-Methoxy-5-methylbenzaldehyde** is critical for laboratory and industrial use. The compound is classified as hazardous under the GHS.[\[1\]](#)

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	
Incompatible Materials	Strong oxidizing agents, Strong bases, Strong reducing agents	[5]

Experimental Protocols

Synthesis of **2-Methoxy-5-methylbenzaldehyde**

A common method for the synthesis of **2-Methoxy-5-methylbenzaldehyde** involves the methylation of 5-methylsalicylaldehyde (2-hydroxy-5-methylbenzaldehyde).[\[3\]](#)

Materials:

- 5-methylsalicylaldehyde (2-hydroxy-5-methylbenzaldehyde, CAS No. 613-84-3)
- Dichloromethane (CH_2Cl_2)
- Water (H_2O)
- 1 N Sodium Hydroxide (NaOH) solution
- 50% aqueous Tetrabutylammonium hydroxide
- Iodomethane (CH_3I)

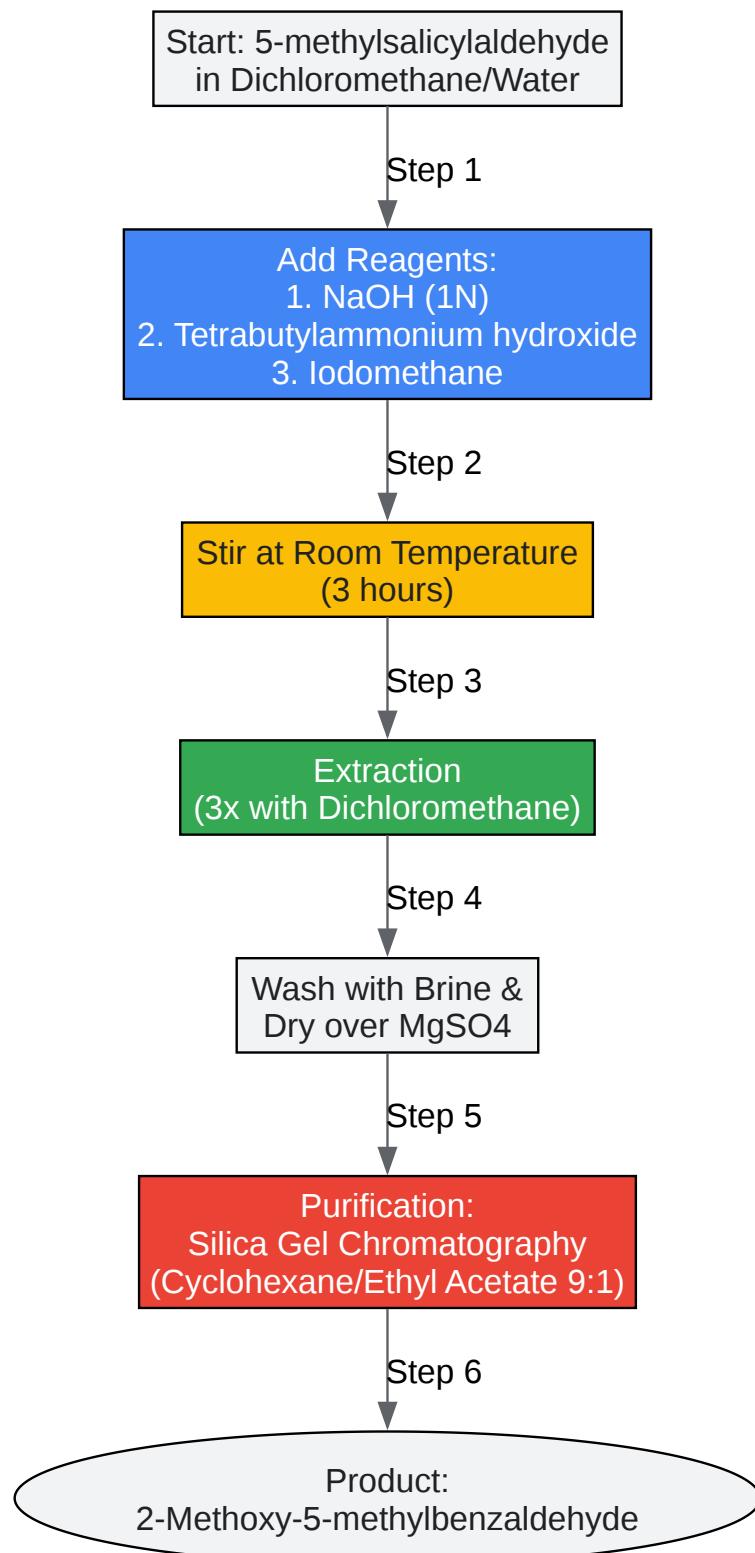
- Anhydrous Magnesium Sulfate (MgSO_4)
- Cyclohexane
- Ethyl acetate

Procedure:

- Reaction Setup: Suspend 5-methylsalicylaldehyde in a solvent mixture of 5 mL dichloromethane and 5 mL water.[3]
- Addition of Reagents: Sequentially add 1.47 mL (4.4 mmol, 3 eq.) of 1 N sodium hydroxide solution, 1.52 g (2.94 mmol, 2 eq.) of 50% aqueous tetrabutylammonium hydroxide, and finally iodomethane (457 μL , 5 eq.).[3]
- Reaction: Stir the reaction mixture vigorously at room temperature for 3 hours.[3]
- Work-up and Extraction: After the reaction is complete, extract the mixture with dichloromethane three times. Combine the organic phases.[3]
- Washing and Drying: Wash the combined organic phase with saturated brine solution and then dry it over anhydrous magnesium sulfate.[3]
- Purification: Filter the mixture and concentrate the filtrate under reduced pressure. Purify the resulting crude product using silica gel flash column chromatography with an eluent of cyclohexane/ethyl acetate (9/1, v/v).[3]
- Final Product: The process yields the target compound, **2-methoxy-5-methylbenzaldehyde**, with a reported yield of approximately 97%. [3]

Visualizations

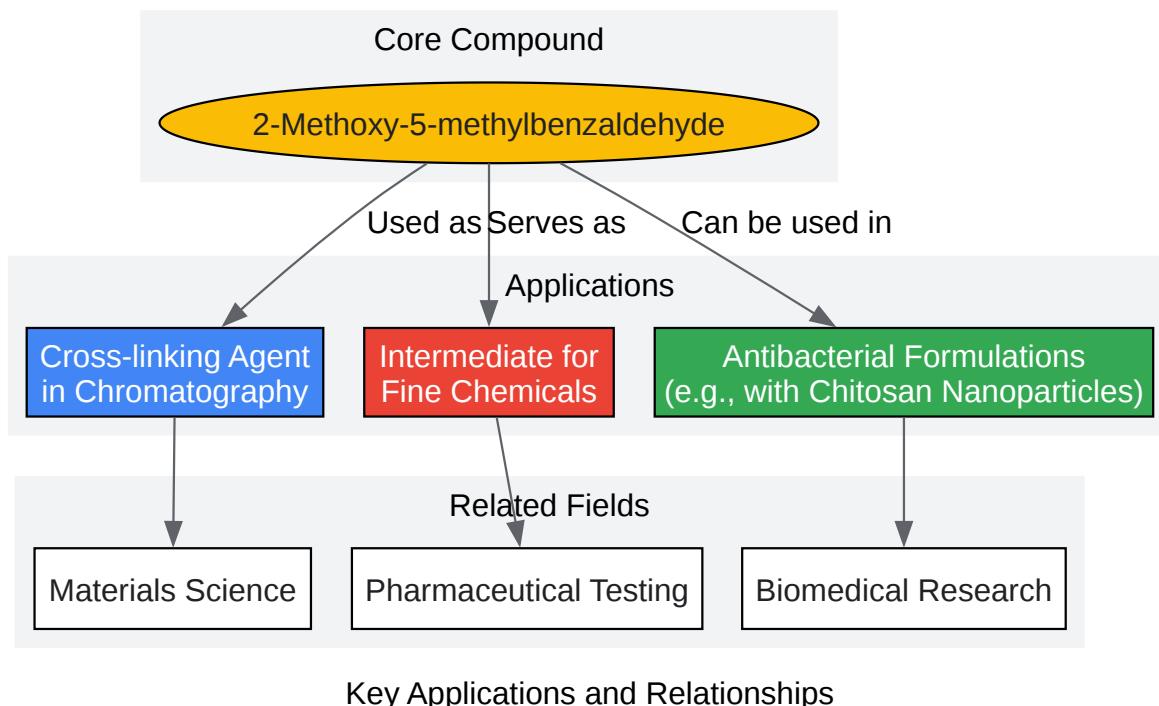
Experimental Workflow: Synthesis of **2-Methoxy-5-methylbenzaldehyde**



Synthesis Workflow for 2-Methoxy-5-methylbenzaldehyde

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Caption: Synthesis Workflow for **2-Methoxy-5-methylbenzaldehyde**.

Applications and Relationships of **2-Methoxy-5-methylbenzaldehyde**[Click to download full resolution via product page](#)

Caption: Key Applications and Relationships of the Compound.

Applications in Research and Development

2-Methoxy-5-methylbenzaldehyde is a versatile synthetic compound with several applications in scientific research and industry.

- Chromatography: It has been utilized as a cross-linking agent in the creation of particle and liquid phase columns for the separation of organic compounds.[2]
- Antibacterial Research: The molecule has been investigated for its potential antibacterial properties, particularly when formulated as a chitosan nanoparticle, showing activity against methicillin-resistant *Staphylococcus aureus* (MRSA).[2]

- Pharmaceutical Intermediate: As a benzaldehyde derivative, it serves as a building block in the synthesis of more complex molecules for pharmaceutical testing and drug development.
[\[2\]](#)[\[6\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-5-methylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297009#iupac-name-for-2-methoxy-5-methylbenzaldehyde\]](https://www.benchchem.com/product/b1297009#iupac-name-for-2-methoxy-5-methylbenzaldehyde)

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